

9-(Methylaminomethyl)anthracene safety, hazards, and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-(Methylaminomethyl)anthracene

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An In-depth Technical Guide to the Safety, Hazards, and Handling of **9-(Methylaminomethyl)anthracene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, hazards, and handling procedures for **9-(Methylaminomethyl)anthracene**, a compound used as an isocyanate derivatizing reagent and as a model drug in research settings.^{[1][2]} Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential exposure risks.

Physicochemical Properties

A summary of the key physicochemical properties of **9-(Methylaminomethyl)anthracene** is presented in Table 1.

Table 1: Physicochemical Data of **9-(Methylaminomethyl)anthracene**

Property	Value	Source
Molecular Formula	C16H15N	[3]
Molecular Weight	221.30 g/mol	[3]
Appearance	Solid	[1] [4]
Melting Point	57-59 °C	[1] [4]
Storage Temperature	2-8°C	[1] [4]
IUPAC Name	1-anthracen-9-yl-N-methylmethanamine	[3]
InChI Key	WRVHTDZJMNUGQN-UHFFFAOYSA-N	[1] [3] [4]
CAS Number	73356-19-1	[1] [3]

Hazard Identification and Classification

9-(Methylaminomethyl)anthracene is classified as a hazardous substance. The GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[\[1\]](#)[\[3\]](#)

Signal Word: Warning[\[1\]](#)

Primary Hazards: Irritant[3]

Target Organs: Respiratory system[1][4]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Avoid contact with skin, eyes, and clothing.[5][6]
- Avoid breathing dust.[6]
- Use only with adequate ventilation.[6][7]
- Wash hands thoroughly after handling.[6]
- Keep away from sources of ignition.[6]
- Minimize dust generation and accumulation.[6]

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[5]
- Recommended storage temperature is 2-8°C.[1][4]
- Storage class is 11: Combustible Solids.[1][4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **9-(Methylaminomethyl)anthracene**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	[1] [6]
Skin Protection	Chemical-resistant gloves and protective clothing to prevent skin exposure.	[1] [8] [9]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) is required when dusts are generated.	[1] [4] [8]

Emergency Procedures

In the event of an emergency, follow these first aid and fire-fighting measures.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician if symptoms occur.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[5\]](#)[\[8\]](#)

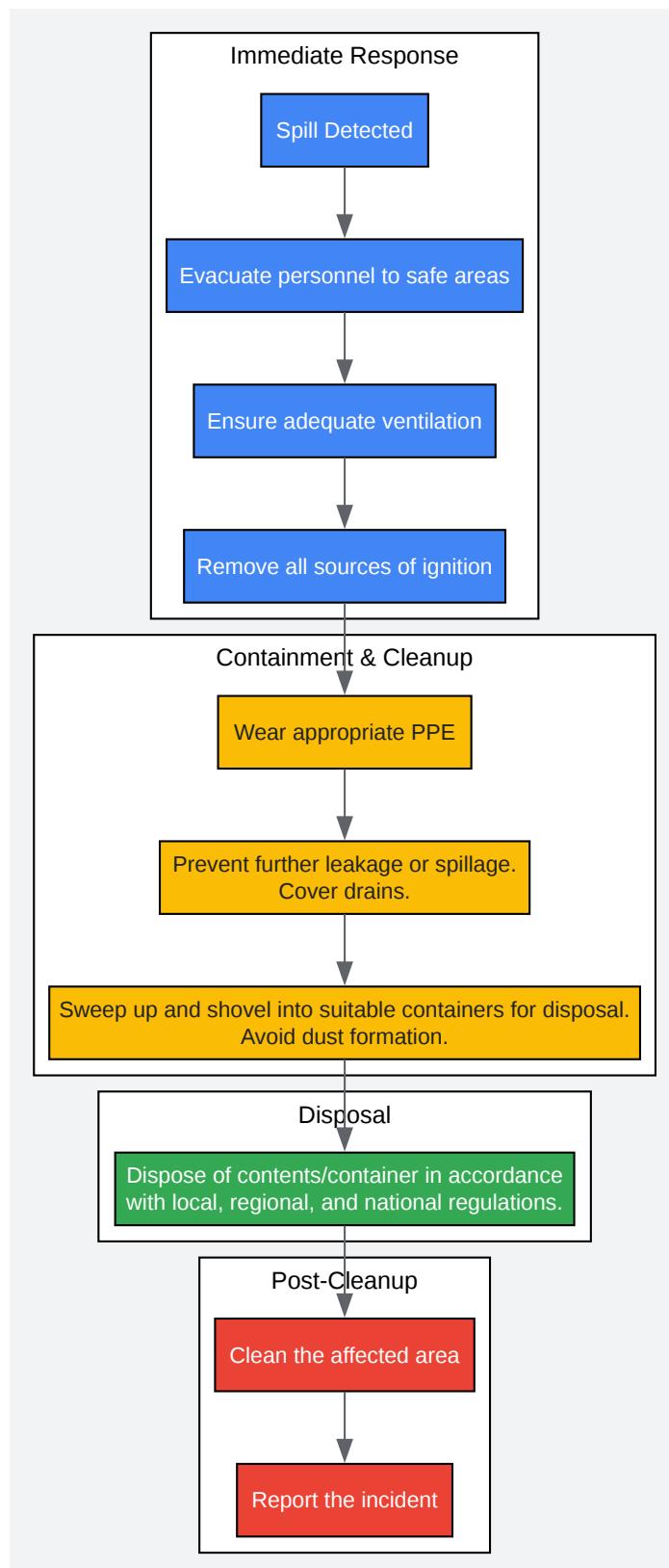
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[\[8\]](#)

- Specific Hazards: The substance is combustible. Development of hazardous combustion gases or vapors, such as carbon monoxide and carbon dioxide, is possible in the event of a fire.[8] Fine dust dispersed in air may ignite.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

In case of a spill or release, follow the workflow below.

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Caption: Workflow for handling an accidental spill of **9-(Methylaminomethyl)anthracene**.

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Incompatible Materials: Strong oxidizing agents.[\[8\]](#)
- Hazardous Decomposition Products: Hazardous combustion products include carbon monoxide and carbon dioxide.[\[8\]](#)
- Hazardous Polymerization: Does not occur.[\[8\]](#)

Toxicological Information

Detailed toxicological studies for **9-(Methylaminomethyl)anthracene** are not readily available in the public domain. The primary known health hazards are irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[3\]](#) No data is available regarding acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, or reproductive toxicity.[\[10\]](#)

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not let the product enter drains.[\[7\]](#) Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **9-(Methylaminomethyl)anthracene** are not publicly available in the cited literature. The information presented in this guide is derived from safety data sheets provided by chemical suppliers, which are based on internal data and established knowledge of similar chemical structures. Researchers should apply standard laboratory best practices and conduct their own risk assessments based on the specific conditions of their experiments.

Disclaimer: This document is intended as a guide and should not be considered a substitute for a formal risk assessment. All laboratory personnel should be thoroughly trained in the safe

handling of hazardous chemicals. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before use.

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- To cite this document: BenchChem. [9-(Methylaminomethyl)anthracene safety, hazards, and handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b057991#9-methylaminomethyl-anthracene-safety-hazards-and-handling>

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